

ROCK1-IN-1: A Technical Guide to Interrogating the RhoA Signaling Pathway

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Compound of Interest

Compound Name: *ROCK1-IN-1*

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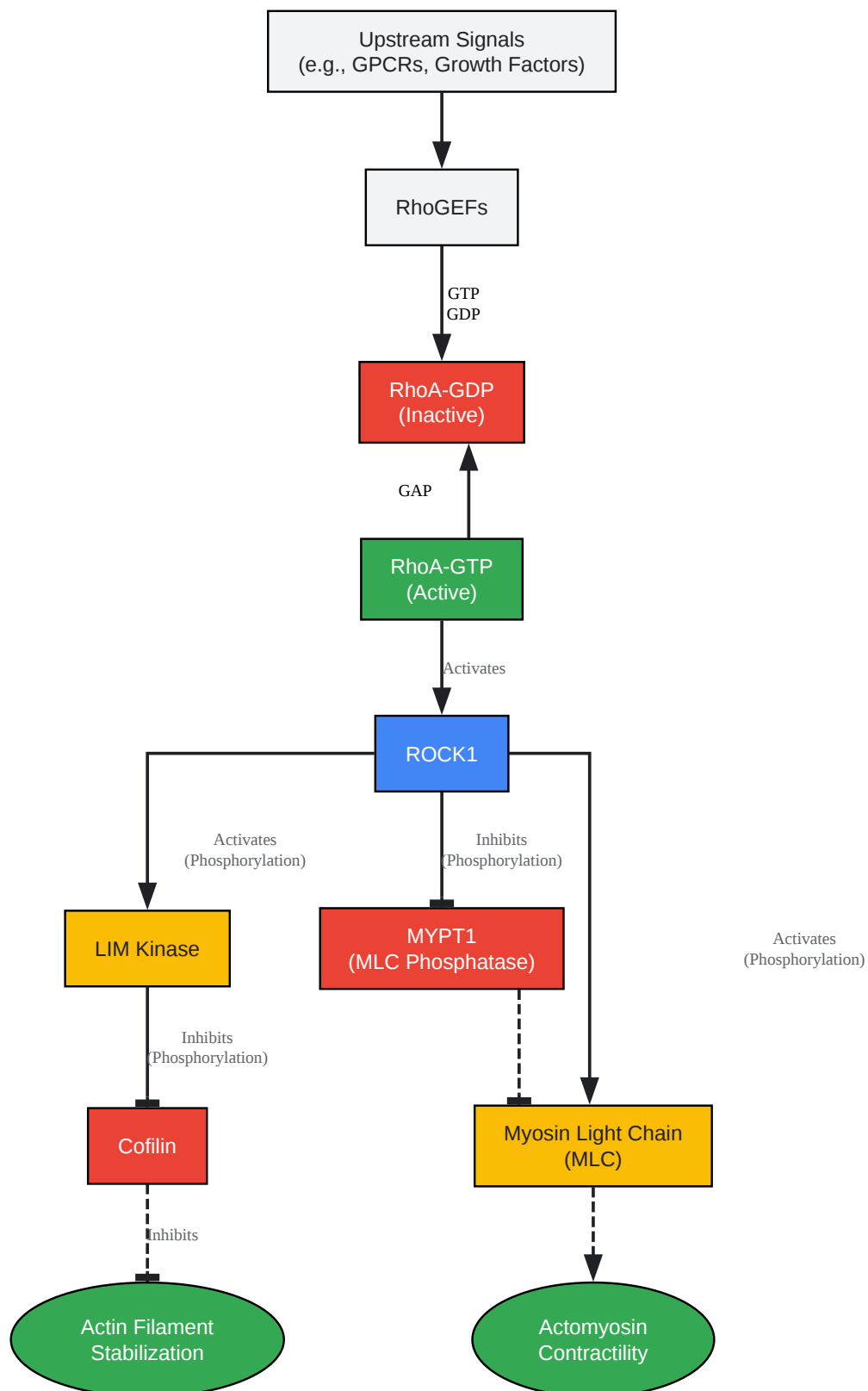
Audience: Researchers, Scientists, and Drug Development Professionals

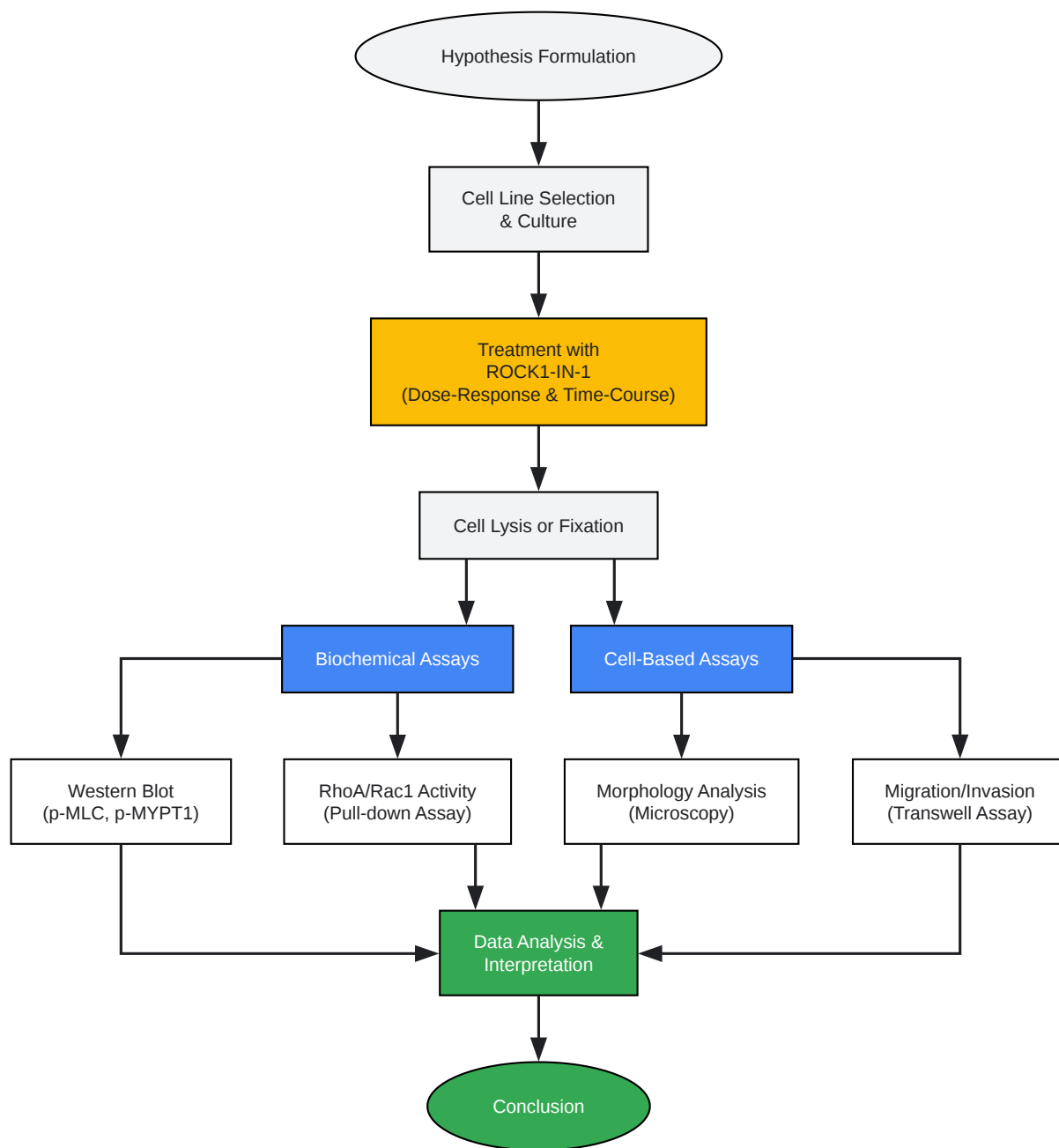
This guide provides an in-depth overview of **ROCK1-IN-1** as a pharmacological tool for the investigation of RhoA signaling. It covers the core aspects of the RhoA/ROCK1 pathway, presents quantitative data for relevant inhibitors, and offers detailed experimental protocols and workflows for utilizing **ROCK1-IN-1** in a research setting.

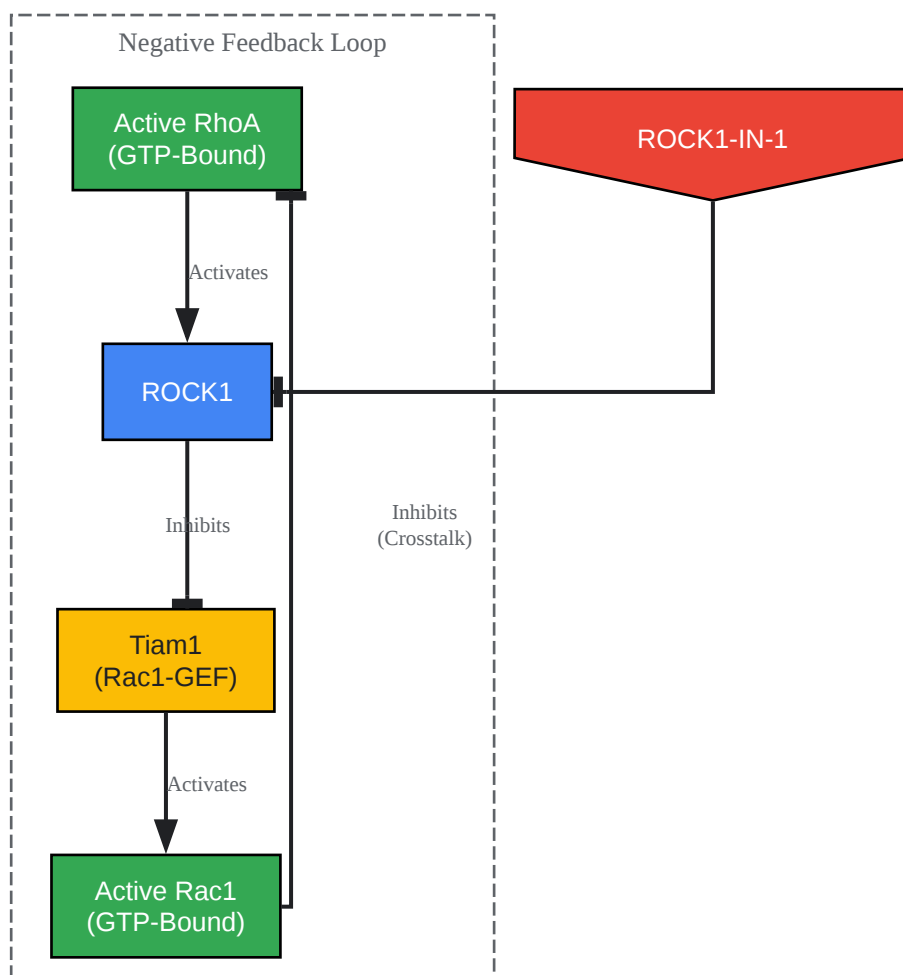
The RhoA/ROCK1 Signaling Pathway

The Ras homolog family member A (RhoA) is a small GTPase that acts as a molecular switch in a multitude of cellular processes.^{[1][2]} When bound to GTP, RhoA is in its active state and can interact with downstream effectors to regulate cell shape, motility, proliferation, and apoptosis.^{[3][4]} One of the most critical downstream effectors of RhoA is the Rho-associated coiled-coil containing protein kinase 1 (ROCK1).^{[2][5]}

Activation of ROCK1 by GTP-bound RhoA initiates a signaling cascade that primarily influences the actomyosin cytoskeleton.^{[4][5]} ROCK1 phosphorylates and activates LIM kinase (LIMK), which in turn phosphorylates and inactivates cofilin, an actin-depolymerizing factor.^{[1][5]} This leads to the stabilization of actin filaments.^[6] Simultaneously, ROCK1 phosphorylates the myosin light chain (MLC) and inhibits myosin light chain phosphatase (MLCP) via phosphorylation of its myosin-binding subunit (MYPT1).^{[7][8]} These actions increase myosin II ATPase activity, promoting actomyosin contractility, stress fiber formation, and focal adhesion.^{[7][9]} Dysregulation of the RhoA/ROCK1 pathway is implicated in numerous diseases, including cancer, hypertension, and neurological disorders.^{[3][7]}







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